

Technical Guide: Physicochemical Characterization of N-(3-Thienyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-Thienyl)acetamide

CAS No.: 42602-67-5

Cat. No.: B1347118

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-(3-Thienyl)acetamide**, including its molecular weight. While the density of this specific compound is not readily available in public databases, this guide details the standard experimental protocols for its determination. Furthermore, a general workflow for the synthesis and characterization of such a novel compound is presented, offering a framework for research and development activities.

Core Physicochemical Data

The known quantitative data for **N-(3-Thienyl)acetamide** is summarized in the table below.

Parameter	Value	Source
Molecular Weight	141.193 g/mol	[1]
Molecular Formula	C ₆ H ₇ NOS	[1]
CAS Number	42602-67-5	[1]
Density	Not available in literature	

Experimental Protocols

Accurate determination of the physicochemical properties of a compound is fundamental for its application in research and drug development. The following are detailed experimental protocols for determining the molecular weight and density of a solid organic compound like **N-(3-Thienyl)acetamide**.

Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a primary method for determining the precise molecular weight of a compound.

Objective: To determine the accurate molecular mass of **N-(3-Thienyl)acetamide**.

Materials:

- **N-(3-Thienyl)acetamide** sample
- A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
- Volatile solvent (e.g., methanol, acetonitrile)
- Internal calibrant

Methodology:

- **Sample Preparation:** A dilute solution of **N-(3-Thienyl)acetamide** is prepared by dissolving a small amount of the compound in a suitable volatile solvent.

- **Ionization:** The sample solution is introduced into the ion source of the mass spectrometer. Electron Ionization (EI) or Electrospray Ionization (ESI) are common techniques. For ESI, the sample solution is sprayed through a heated capillary to which a high voltage is applied, generating charged droplets that yield gaseous ions as the solvent evaporates.
- **Mass Analysis:** The generated ions are accelerated into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z) using electric and/or magnetic fields.
- **Detection:** The separated ions are detected, and a signal is generated for each ion, proportional to its abundance.
- **Data Analysis:** The resulting mass spectrum plots ion abundance versus m/z . The peak corresponding to the intact molecule (molecular ion, M^+ or $[M+H]^+$) is identified to determine the molecular weight. High-resolution instruments provide a highly accurate mass, which can be used to confirm the elemental composition.^[2]

Density Determination via Gas Pycnometry

Gas pycnometry is a non-destructive technique used to determine the true density of a solid material by measuring its volume. It is particularly useful for powders and porous materials.

Objective: To determine the true density of solid **N-(3-Thienyl)acetamide**.

Materials:

- **N-(3-Thienyl)acetamide** sample (solid powder)
- Gas pycnometer
- Helium or other inert gas
- Analytical balance

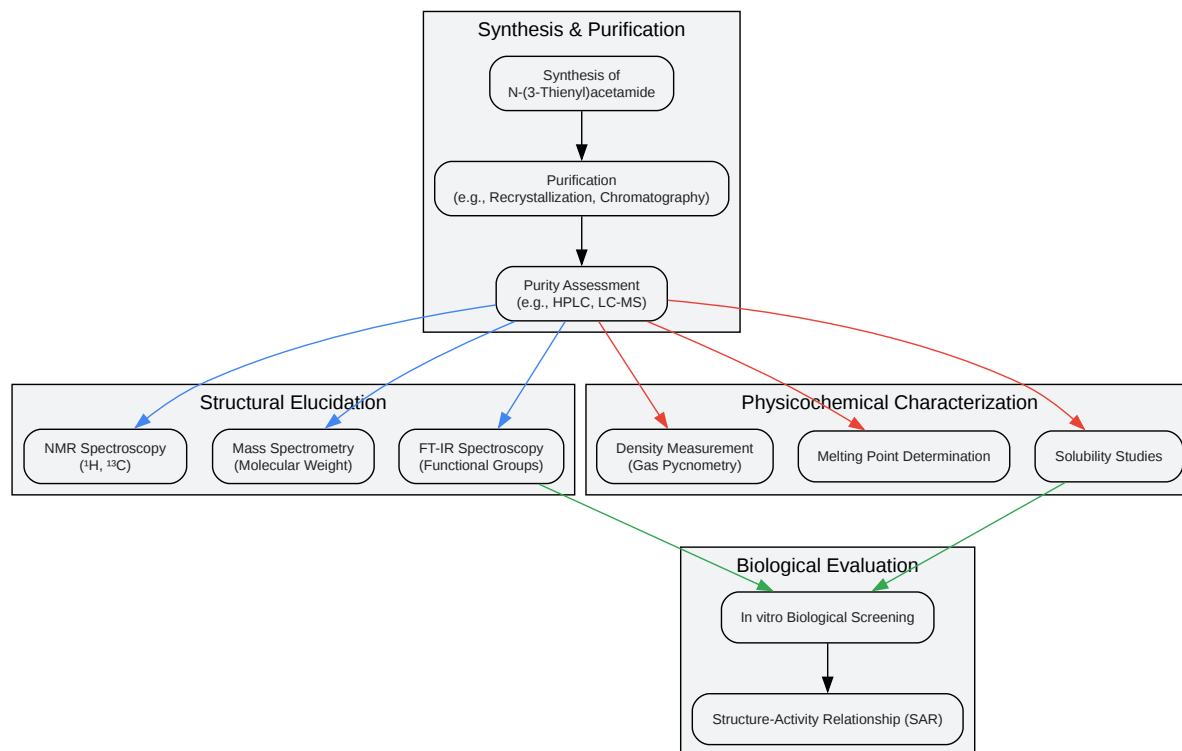
Methodology:

- **Sample Preparation:** A known mass of the **N-(3-Thienyl)acetamide** sample is accurately weighed using an analytical balance.

- **Volume Measurement:** The sample is placed in the sample cell of the gas pycnometer. The instrument operates by measuring the pressure change when a known volume of an inert gas (like helium) is allowed to expand from a reference chamber into the sample chamber.
- The volume of the solid sample is determined by the difference between the volume of the empty sample chamber and the volume of the chamber with the sample present.
- **Density Calculation:** The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$ where the mass is the value determined from the analytical balance and the volume is the value measured by the gas pycnometer.[3]

Compound Characterization Workflow

The following diagram illustrates a typical workflow for the characterization of a newly synthesized compound like **N-(3-Thienyl)acetamide**. This process ensures the identity, purity, and properties of the compound are well-documented before further studies.



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Caption: A logical workflow for the synthesis, purification, and multi-faceted characterization of a novel chemical entity.

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References

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